

Technical Profile: 5-Fluoro-2-Bromobenzoate Scaffolds

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Compound of Interest

Compound Name: 5-Fluoro-2-bromobenzoate

Cat. No.: B8607214

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Executive Summary

The **5-fluoro-2-bromobenzoate** scaffold is a high-value halogenated building block in medicinal chemistry. It is characterized by three distinct functional handles: a sterically hindered bromine at the ortho position (C2), a fluorine atom at the meta position (C5), and a carboxylate/ester moiety at C1.

This specific substitution pattern allows for orthogonal functionalization. The C2-Br bond serves as a site for palladium-catalyzed cross-coupling (building biaryl cores), while the C5-F atom modulates metabolic stability and lipophilicity without introducing significant steric bulk. The ester functionality allows for downstream cyclization or amide coupling.

Chemical Identity & Structural Analysis[1]

Property	Methyl Ester Derivative	Parent Acid
Chemical Name	Methyl 2-bromo-5-fluorobenzoate	2-Bromo-5-fluorobenzoic acid
CAS Number	6942-39-8	394-28-5
Molecular Formula		
Molecular Weight	233.03 g/mol	219.01 g/mol
SMILES	<chem>COC(=O)C1=C(Br)C=CC(F)=C1</chem>	<chem>OC(=O)C1=C(Br)C=CC(F)=C1</chem>
Structure	Ortho-bromo, meta-fluoro ester	Ortho-bromo, meta-fluoro acid

Structural Conformation

The steric bulk of the bromine atom at the C2 position forces the carboxylate/ester group out of planarity with the benzene ring. This "ortho-effect" significantly influences reactivity:

- **Reduced Electrophilicity:** The carbonyl carbon is less accessible to nucleophiles compared to non-hindered benzoates.
- **Coupling Challenges:** Suzuki or Buchwald couplings at C2 require specialized ligands (e.g., S-Phos, X-Phos) to overcome steric crowding.

Physical & Thermodynamic Properties[2][3]

The following data aggregates experimental values and high-confidence predictive models for the Methyl Ester (liquid) and Acid (solid).

Table 1: Physical Constants

Property	Methyl 2-bromo-5-fluorobenzoate	2-Bromo-5-fluorobenzoic Acid
Physical State (20°C)	Clear, colorless to pale yellow liquid	White to cream crystalline powder
Melting Point	N/A (Liquid at RT)	153 – 159 °C
Boiling Point	~247.5 °C (at 760 mmHg)	Decomposes / Sublimes
Density	1.577 g/cm ³	~1.79 g/cm ³ (Solid)
Refractive Index ()	1.531	N/A
Flash Point	~103.5 °C	N/A
Solubility (Water)	Negligible (<0.1 mg/mL)	Slightly soluble (Acidic pH)
Solubility (Organics)	Soluble in DCM, EtOAc, MeOH, DMSO	Soluble in DMSO, MeOH, Ethanol
LogP (Octanol/Water)	2.37 (Lipophilic)	1.89 (pH dependent)

Spectroscopic Characterization

Accurate identification requires analysis of the specific splitting patterns caused by the Fluorine-Proton coupling (

coupling).

Predicted ¹H NMR Profile (Methyl Ester in)

- 3.92 ppm (3H, s): Methyl ester protons ().
- 7.10 – 7.20 ppm (1H, m): Proton at C4 (Para to ester). Shows splitting by adjacent H3 and ortho F (Hz).

- 7.55 ppm (1H, dd): Proton at C6 (Ortho to ester, Ortho to F). Deshielded by the carbonyl. Shows coupling to F (Hz) and meta coupling to H4.
- 7.65 ppm (1H, dd): Proton at C3 (Ortho to Br). Deshielded by Bromine. Shows ortho coupling to H4 (Hz) and meta coupling to F (Hz).

F NMR

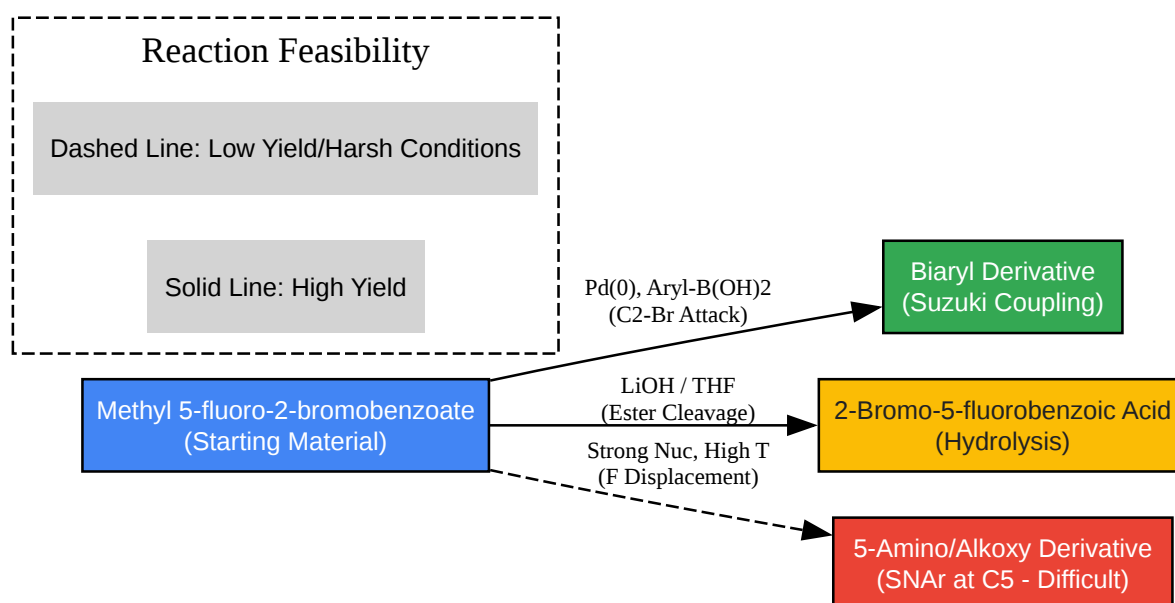
- -110 to -115 ppm: Single peak (multiplet due to H-coupling if proton-coupled).

Synthetic Utility & Reactivity[6][7]

The chemical behavior of **5-fluoro-2-bromobenzoate** is defined by the competition between the labile ester and the reactive C-Br bond.

Reactivity Visualization

The following diagram illustrates the divergent reaction pathways available for this scaffold.



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Figure 1: Divergent reactivity profile. The C2-Br bond is the primary handle for carbon-carbon bond formation, while the ester allows for solubility and protection.

Experimental Protocols

Protocol A: Synthesis of Methyl 2-bromo-5-fluorobenzoate

Objective: Conversion of the acid to the methyl ester using mild conditions to avoid defluorination.

Reagents:

- 2-Bromo-5-fluorobenzoic acid (1.0 equiv)
- Potassium Carbonate (, 2.0 equiv)[1][2]
- Methyl Iodide (MeI, 1.5 equiv)
- Solvent: DMF (Dimethylformamide)

Procedure:

- Dissolution: Dissolve 2-bromo-5-fluorobenzoic acid (10 g, 45.6 mmol) in anhydrous DMF (100 mL) under an inert atmosphere ().
- Base Addition: Add (12.6 g, 91.2 mmol) in a single portion. Stir for 15 minutes at room temperature.
- Alkylation: Cool the suspension to 0°C. Add Methyl Iodide (4.3 mL, 68.4 mmol) dropwise over 10 minutes.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1) or HPLC.[3]
- Workup: Pour the reaction mixture into ice-cold water (300 mL). Extract with Ethyl Acetate (mL).
- Purification: Wash the combined organics with brine, dry over , and concentrate in vacuo.
- Yield: Expect a pale yellow oil (~95-98% yield). No column chromatography is usually required if reagents are pure.

Protocol B: Suzuki-Miyaura Coupling (Sterically Hindered)

Objective: Coupling an aryl boronic acid to the sterically hindered C2 position.

Reagents:

- Methyl 2-bromo-5-fluorobenzoate (1.0 equiv)[4]
- Aryl Boronic Acid (1.5 equiv)
- Catalyst:
(5 mol%) or
/ S-Phos for difficult substrates.
- Base:
(3.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1)[2]

Procedure:

- Degassing: Charge a reaction vial with the benzoate ester (1.0 mmol), boronic acid (1.5 mmol),
(3.0 mmol), and Pd catalyst. Seal and purge with Argon for 5 minutes.
- Solvent Addition: Add degassed Dioxane/Water mixture (5 mL) via syringe.
- Heating: Heat the block to 90–100°C for 12 hours. The elevated temperature is necessary to overcome the ortho-bromo steric hindrance.
- Workup: Filter through a celite pad, dilute with EtOAc, and wash with water.
- Purification: Flash column chromatography (Silica gel).

Safety & Handling (MSDS Highlights)

Hazard Classification:

- Acute Toxicity (Oral): Category 3 (Toxic if swallowed).
- Skin/Eye Irritation: Category 2 (Irritant).

Handling Precautions:

- Inhalation: The methyl ester has a low vapor pressure but can form aerosols. Use in a fume hood.
- Skin Contact: Fluorinated aromatics can be absorbed through the skin. Wear nitrile gloves (minimum thickness 0.11 mm).
- Storage: Store in a cool, dry place. The ester is stable at room temperature but should be kept away from strong oxidizing agents and strong bases (to prevent hydrolysis).

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